

Application Notes and Protocols for Assessing Acadesine's Impact on Mitochondrial Biogenesis

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Compound of Interest

Compound Name: *Acadesine; phosphoric acid*

Cat. No.: *B15073285*

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Introduction

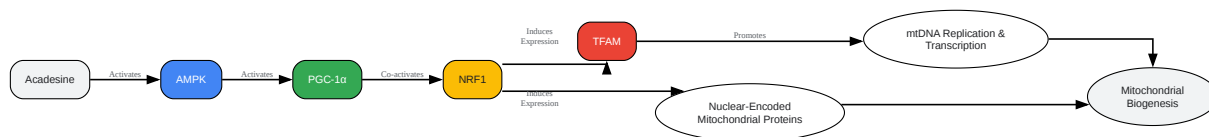
Acadesine (also known as AICAR) is a cell-permeable adenosine analog that acts as a potent activator of AMP-activated protein kinase (AMPK).[1] AMPK is a master regulator of cellular energy homeostasis and its activation is known to stimulate mitochondrial biogenesis, the process of generating new mitochondria.[2][3] This has significant implications for various fields of research, including metabolic diseases, neurodegenerative disorders, and cancer.[1][4]

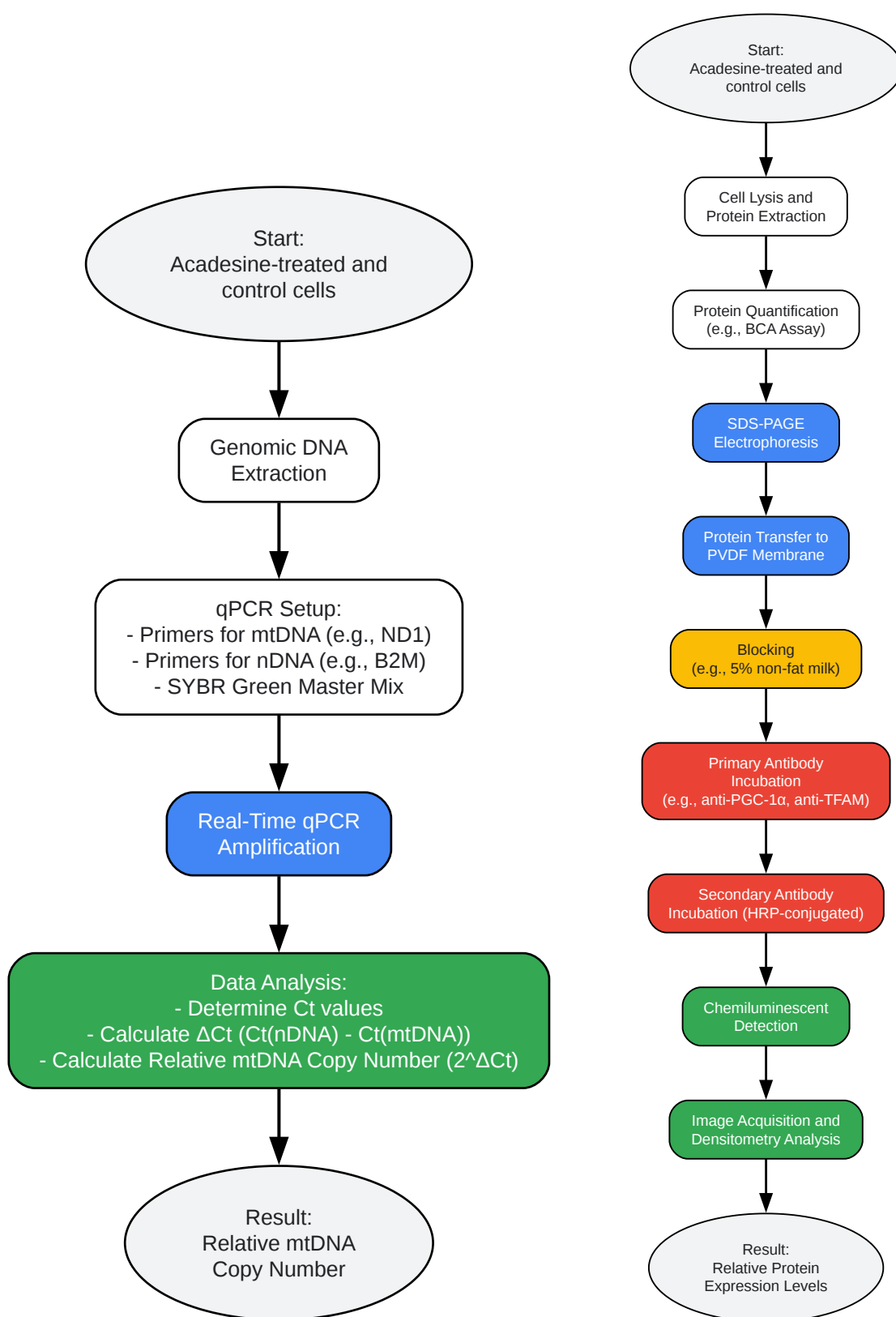
These application notes provide a comprehensive guide for assessing the effects of Acadesine on mitochondrial biogenesis. Included are detailed protocols for key experimental assays, guidance on data presentation, and visualizations of the underlying signaling pathways and experimental workflows.

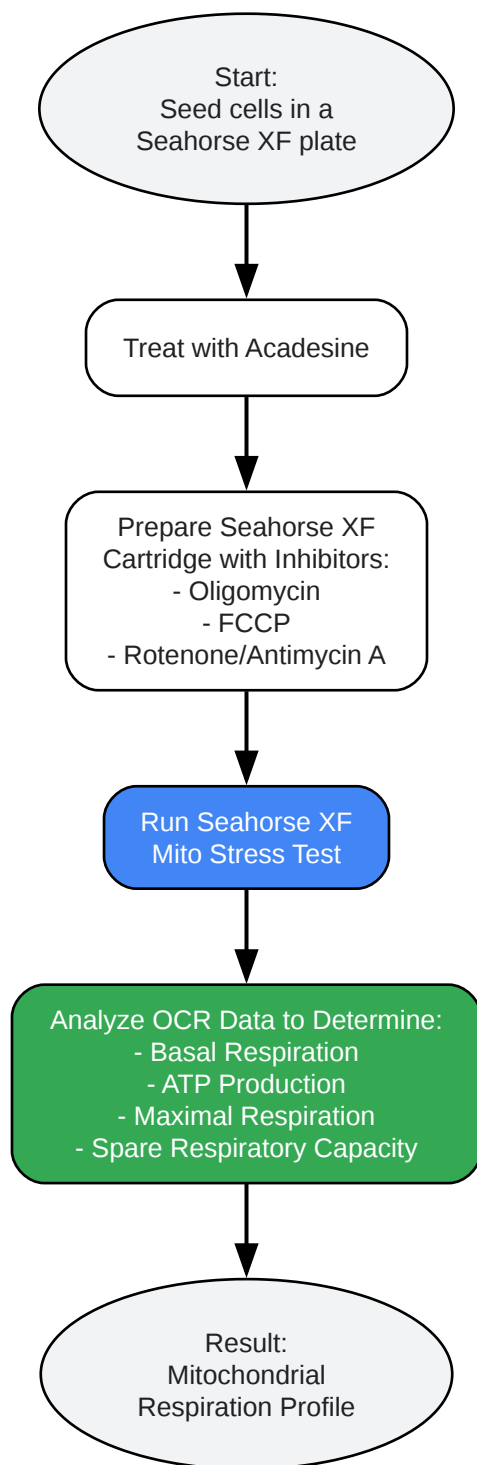
Acadesine and the AMPK-PGC-1 α Signaling Pathway

Acadesine, upon entering the cell, is phosphorylated to ZMP (5-aminoimidazole-4-carboxamide ribonucleotide), an analog of AMP. ZMP allosterically activates AMPK, initiating a signaling cascade that promotes mitochondrial biogenesis. A key downstream effector of AMPK is the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α). [4] AMPK can directly phosphorylate and activate PGC-1 α , which in turn co-activates nuclear respiratory

factors 1 and 2 (NRF1 and NRF2). These transcription factors drive the expression of nuclear genes encoding mitochondrial proteins, including mitochondrial transcription factor A (TFAM), which is essential for the replication and transcription of mitochondrial DNA (mtDNA).[4]







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